

# physical characteristics of 1,2-Distearoyl-sn-glycerol

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## Compound of Interest

Compound Name: 1,2-Distearoyl-sn-glycerol

Cat. No.: B052919

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An In-depth Technical Guide on the Physical Characteristics of **1,2-Distearoyl-sn-glycerol**

## Introduction

**1,2-Distearoyl-sn-glycerol** (DSG) is a diacylglycerol containing two stearic acid (18:0) acyl chains at the sn-1 and sn-2 positions of the glycerol backbone.[1] As a specific molecular species of diacylglycerol (DAG), it plays a crucial role in lipid-based drug delivery systems, such as liposomes, and serves as a vital second messenger in cellular signaling pathways.[2][3][4] This document provides a comprehensive overview of the core physical characteristics of **1,2-Distearoyl-sn-glycerol**, detailed experimental protocols for their determination, and visualizations of relevant workflows and biological pathways.

## Physicochemical Properties

**1,2-Distearoyl-sn-glycerol** is typically a white to off-white crystalline solid at room temperature.[1][3][5] Its high purity, often greater than 98%, makes it suitable for research in biochemistry and proteomics.[1][6][7]

## General and Chemical Properties

The fundamental chemical identifiers and properties of **1,2-Distearoyl-sn-glycerol** are summarized below.

Property	Value	Reference
CAS Number	10567-21-2	[1][5][6]
Molecular Formula	C <sub>39</sub> H <sub>76</sub> O <sub>5</sub>	[1][5]
Molecular Weight	625.02 g/mol	[5]
Appearance	Crystalline solid, Off-white to light yellow	[1][5]
Purity	>98%	[1]
Synonyms	1,2-Dioctadecanoyl-sn-glycerol, DSG	[1]

## Quantitative Physical Data

The key quantitative physical parameters of **1,2-Distearoyl-sn-glycerol** are detailed in the following table. These values are critical for applications in material science and drug formulation.

Property	Value	Reference
Melting Point	76-77 °C	[8]
Boiling Point	662.3 ± 22.0 °C (Predicted)	[5][8]
Density	0.923 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5][8]
Flash Point	181.8 °C	[8][9]
Refractive Index	1.466	[8][9]
Vapor Pressure	2.33E-20 mmHg at 25°C	[8][9]
pKa	13.69 ± 0.10 (Predicted)	[5]
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> = -2 ± 2° (c=1 in CHCl <sub>3</sub> )	[3]

## Solubility Profile

The solubility of **1,2-Distearoyl-sn-glycerol** in various common laboratory solvents has been determined, highlighting its lipophilic nature. Lipids are generally soluble in non-polar organic solvents and insoluble in polar solvents like water.[\[10\]](#)[\[11\]](#)

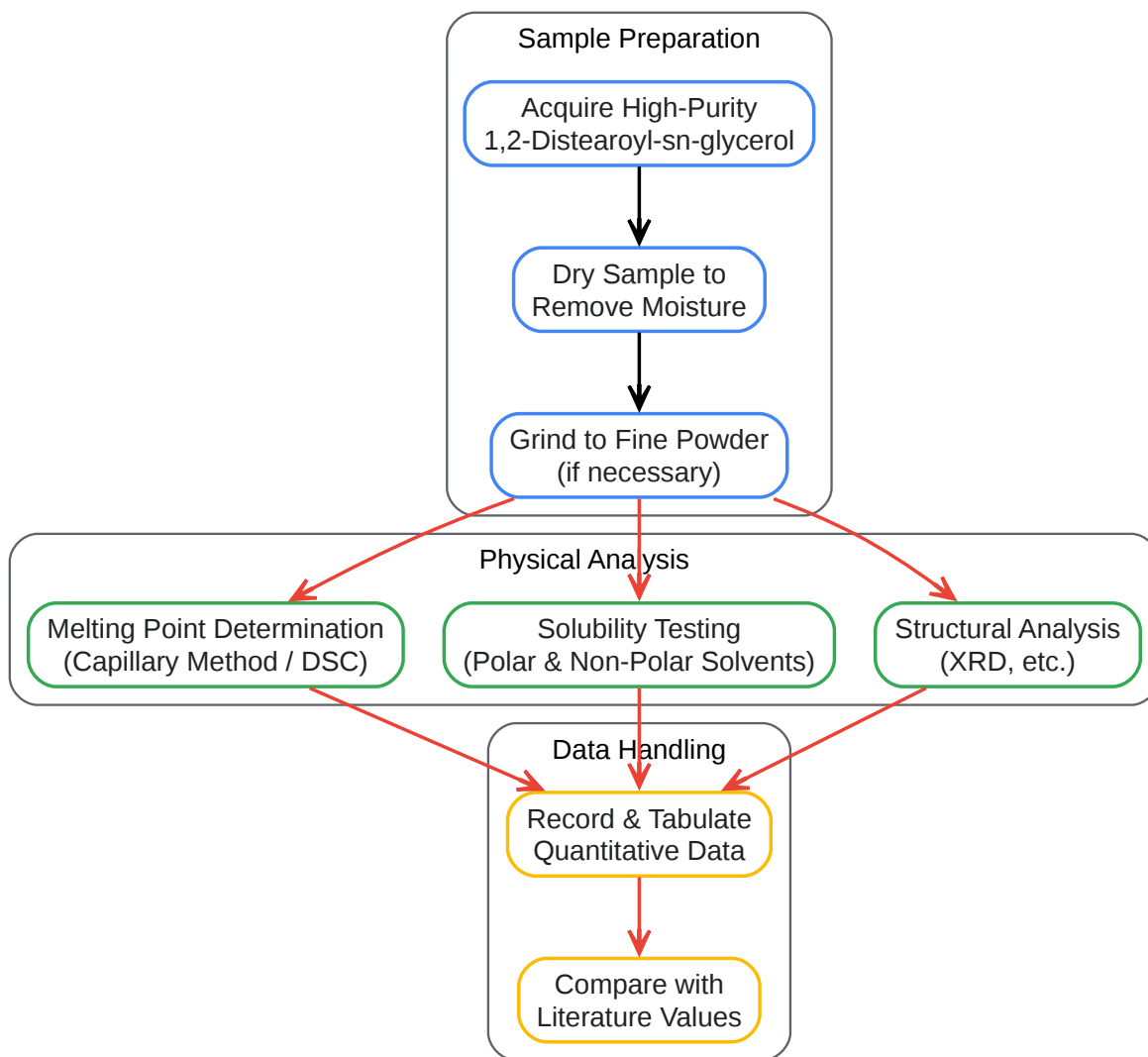
Solvent	Concentration	Reference
Dimethylformamide (DMF)	20 mg/mL	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[12]</a>
Dimethyl sulfoxide (DMSO)	30 mg/mL	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[12]</a>
Ethanol	0.25 mg/mL	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[12]</a>
Phosphate-Buffered Saline (PBS, pH 7.2)	0.7 mg/mL	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[12]</a>
Chloroform	Slightly Soluble	<a href="#">[9]</a>
Ethyl Acetate	Slightly Soluble (Heated)	<a href="#">[9]</a>

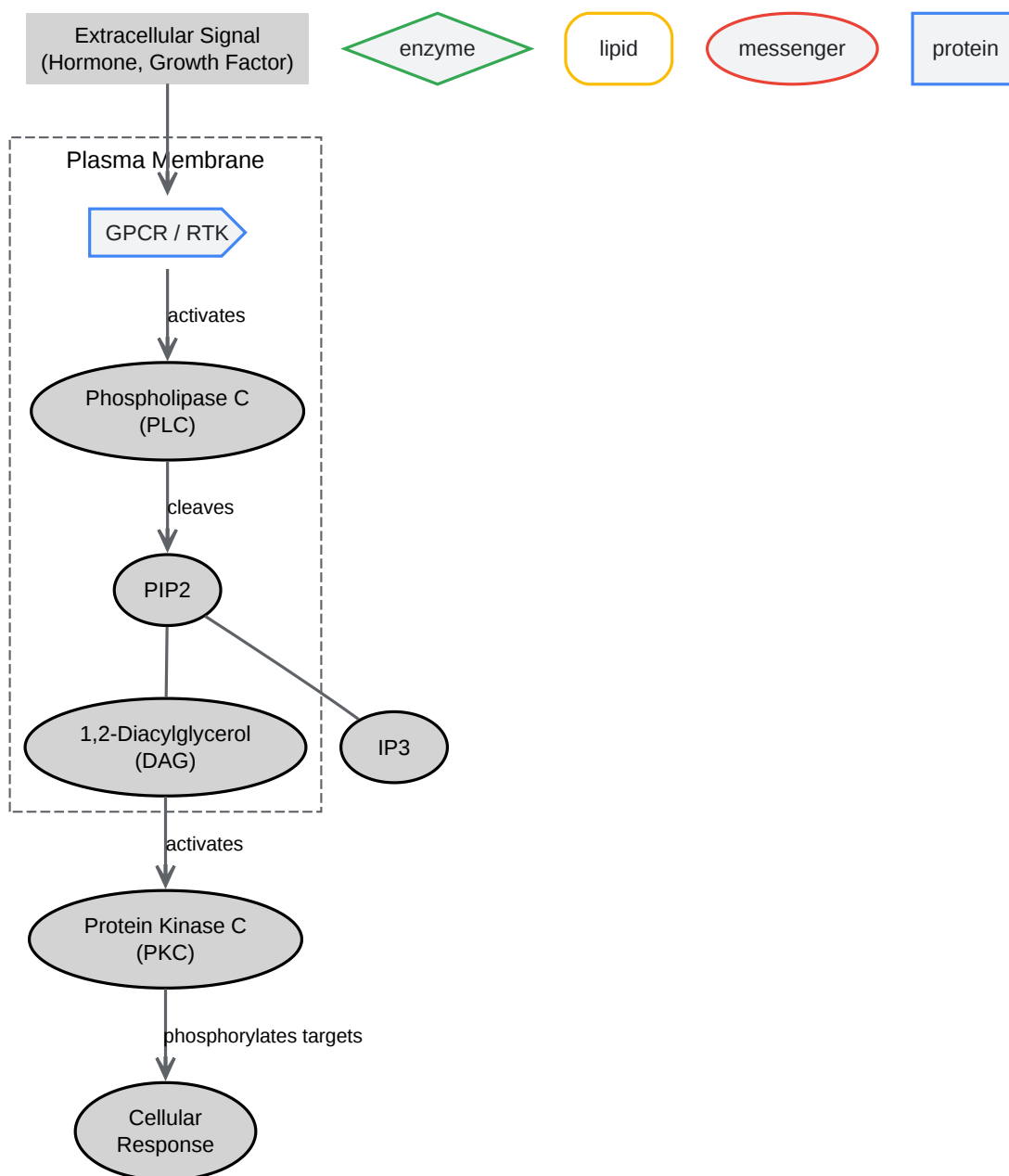
## Experimental Protocols

Accurate determination of physical characteristics is paramount for quality control and research applications. The following sections detail standardized methodologies for key analyses.

## Workflow for Physical Characterization of Lipids

The general process for determining the physical properties of a lipid like **1,2-Distearoyl-sn-glycerol** follows a structured workflow from sample acquisition to final data analysis.





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